

Technical Safety & Handling Guide: 5-Bromothiophene Weinreb Amide

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Compound of Interest

Compound Name: 5-Bromo-N-methoxy-N-methylthiophene-2-carboxamide

Cat. No.: B12288996

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Chemical Identity & Physiochemical Profile

Compound Name: 5-Bromo-

-methoxy-

-methylthiophene-2-carboxamide Common Name: 5-Bromothiophene Weinreb Amide CAS Number: 1236066-84-4 Molecular Formula: C

H

BrNO

S Molecular Weight: 250.11 g/mol [\[1\]](#)

Physiochemical Properties Table

Property	Value / Characteristic	Experimental Note
Physical State	Viscous oil or low-melting solid	Tendency to solidify upon prolonged refrigeration.[1]
Solubility	Soluble in DCM, THF, EtOAc, MeOH	Poor solubility in water; hydrolyzes slowly.
Partition Coeff.	LogP ~ 1.8 - 2.1 (Predicted)	Lipophilic; penetrates skin barriers easily.[1]
Stability	Light & Moisture Sensitive	C–Br bond susceptible to photolytic cleavage; Amide stable to weak acid/base.[1]
Boiling Point	>250°C (Predicted)	Decomposes before boiling at atm pressure.

Hazard Identification & Toxicology (GHS Classification)

Note: As a research intermediate, specific toxicological data (LD50) is often unavailable. The following classification is derived from Structure-Activity Relationship (SAR) analysis of the parent acid (5-bromothiophene-2-carboxylic acid) and the Weinreb amine moiety.

Predicted GHS Classification

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[2]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[2]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation).[2]
- Sensitization: Thiophene derivatives are known contact sensitizers.[1]

Toxicology Insights (The "Why")

- Weinreb Moiety (

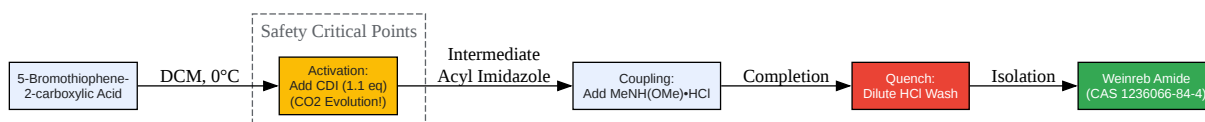
-dimethylhydroxylamine): Upon metabolic or chemical hydrolysis, this compound releases -dimethylhydroxylamine.[1] This byproduct is a known skin irritant and can complex with metals in metalloenzymes, potentially disrupting cellular respiration.
- Thiophene Ring: The heterocyclic sulfur and halogen (Br) combination increases lipophilicity, facilitating dermal absorption. Thiophenes are metabolically activated to reactive sulfoxides/epoxides, which can form protein adducts leading to sensitization.
- Alkylating Potential: While less reactive than alkyl halides, the C–Br bond on the electron-rich thiophene ring can undergo oxidative insertion or radical formation under UV light, posing a risk of forming reactive radical species.

Synthesis & Stability Context

Understanding the synthesis aids in anticipating impurities (e.g., residual activating agents).

Workflow Diagram: CDI-Mediated Synthesis

The following diagram illustrates the standard synthesis pathway, highlighting critical safety control points (SCPs).



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Caption: Synthesis workflow via CDI activation. Note the CO₂ evolution step (yellow) requiring pressure venting.

Stability Note: Unlike acid chlorides, this Weinreb amide is stable to flash chromatography on silica gel. However, it should be stored under inert gas (Argon/Nitrogen) at 2–8°C to prevent

slow oxidation of the thiophene sulfur.

Safe Handling & Engineering Controls

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Scientific Rationale
Gloves	Nitrile (Double gloving) or Laminate (Silver Shield)	Thiophene derivatives can permeate latex rapidly. ^[1] Double nitrile provides a breakthrough time >4 hours.
Respiratory	P95 / N95 (Solids) or OV Cartridge (Solutions)	Prevents inhalation of dust or solvent vapors. ^[1] Essential during weighing.
Eye Protection	Chemical Goggles	Safety glasses are insufficient if the oil splashes; hydrolysis releases irritating amine vapors. ^[1]

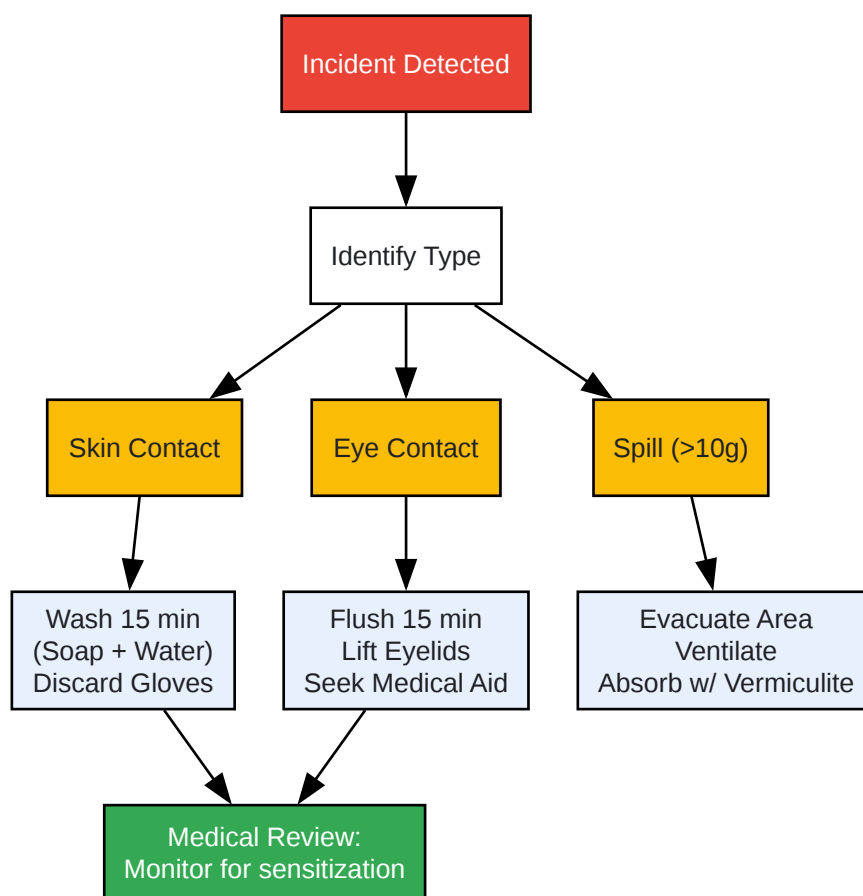
Operational Protocols

- Weighing: Must be performed in a fume hood or a powder containment enclosure.^[1] Do not weigh on an open bench.
- Solvent Choice: Avoid dimethyl sulfoxide (DMSO) for storage if possible, as it enhances skin permeability of the solute. Preferred solvents: Dichloromethane (DCM), Tetrahydrofuran (THF).
- Glassware: Use amber glassware or wrap flasks in aluminum foil. The C–Br bond is photolabile; UV exposure can generate HBr and radical impurities.

Emergency Response & Disposal

Emergency Logic Tree

This decision tree guides the immediate response to exposure or spills.



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Caption: Immediate response logic for exposure or release events.

Waste Disposal[2][3][4]

- Stream: Halogenated Organic Waste.[1]
- Pre-treatment: Do not mix with strong oxidizers (e.g., nitric acid) or strong reducing agents (e.g., LAH) in the waste stream, as this may generate heat or toxic gases (NO_x, HBr).
- Decontamination: Glassware should be rinsed with acetone, then washed with an alkaline detergent to neutralize potential acidic hydrolysis products.

References

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